

# Safe disposal of (Perfluoro-N-hexyl)ethane waste

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## Compound of Interest

Compound Name: (Perfluoro-N-hexyl)ethane

Cat. No.: B1221996

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Answering the critical need for safe and compliant disposal of persistent chemical waste, this Technical Support Center provides a comprehensive guide for researchers, scientists, and drug development professionals handling **(Perfluoro-N-hexyl)ethane**. As a per- and polyfluoroalkyl substance (PFAS), this compound requires specialized disposal protocols to mitigate environmental contamination and ensure laboratory safety.

This document, structured in a user-friendly question-and-answer format, offers direct, actionable advice and troubleshooting for common issues encountered during experimental workflows.

## Chemical Profile: (Perfluoro-N-hexyl)ethane

Understanding the fundamental properties of **(Perfluoro-N-hexyl)ethane** is the first step toward safe handling and disposal. This substance belongs to the broader class of per- and polyfluoroalkyl substances (PFAS), often called "forever chemicals" due to their extreme persistence in the environment.<sup>[1][2]</sup> The carbon-fluorine bond is one of the strongest in organic chemistry, making these compounds highly resistant to natural degradation.

Property	Value	Source
Chemical Name	1,1,1,2,2,3,3,4,4,5,5,6,6- Tridecafluorooctane	[3][4]
Synonyms	(Perfluoro-N-hexyl)ethane, 1H,1H,1H,2H,2H- Perfluoroctane	[3][4]
CAS Number	80793-17-5	[3]
Molecular Formula	C <sub>8</sub> H <sub>5</sub> F <sub>13</sub>	[3][5]
Molecular Weight	348.1 g/mol	[3][5]
Physical State	Liquid	[4]
Boiling Point	121.2 °C (Predicted)	[4][5]
Density	1.502 g/cm <sup>3</sup> (Predicted)	[4][5]

## Frequently Asked Questions (FAQs) on Waste Disposal

This section addresses the most common questions regarding the safe disposal of **(Perfluoro-N-hexyl)ethane** waste.

### Q1: What is **(Perfluoro-N-hexyl)ethane**, and why is its disposal a significant concern?

**(Perfluoro-N-hexyl)ethane** is a synthetic organofluorine compound classified as a per- and polyfluoroalkyl substance (PFAS).[3][4][6] The primary concern with all PFAS, including this compound, is their extreme persistence.[1][2] They do not readily break down in the environment and can bioaccumulate in humans, animals, and ecosystems.[2][7][8] Exposure to certain PFAS has been linked to adverse health effects, prompting strict regulatory oversight.[2][9] Therefore, improper disposal can lead to long-term environmental contamination of soil and water resources.[9]

## Q2: What are the primary hazards associated with (Perfluoro-N-hexyl)ethane?

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **(Perfluoro-N-hexyl)ethane** is associated with the following hazards:

- H315: Causes skin irritation.[\[4\]](#)
- H319: Causes serious eye irritation.[\[4\]](#)
- H335: May cause respiratory irritation.[\[4\]](#)

It is imperative to handle this chemical in a well-ventilated area, such as a fume hood, and to use appropriate personal protective equipment (PPE), including nitrile gloves, a lab coat, and safety goggles.[\[10\]](#)[\[11\]](#)

## Q3: Can I dispose of small quantities of (Perfluoro-N-hexyl)ethane waste down the drain or in the regular trash?

Absolutely not. Disposal of any PFAS, regardless of quantity, into the sanitary sewer system or general solid waste is strictly prohibited. These compounds are not effectively removed by standard wastewater treatment processes and will pass directly into the environment.[\[12\]](#) Contaminated solid waste, such as paper towels or gloves, must also be treated as hazardous waste.

## Q4: What are the current U.S. Environmental Protection Agency (EPA) guidelines for PFAS waste disposal?

The EPA has issued interim guidance on the destruction and disposal of PFAS and materials containing PFAS.[\[13\]](#)[\[14\]](#) While no specific methods are federally mandated for all situations, the guidance evaluates three commercially available, large-scale technologies, ranking them by their potential for environmental release.[\[13\]](#)[\[14\]](#)[\[15\]](#) The primary goal is to select a method that permanently destroys the chemical or contains it securely.[\[16\]](#)

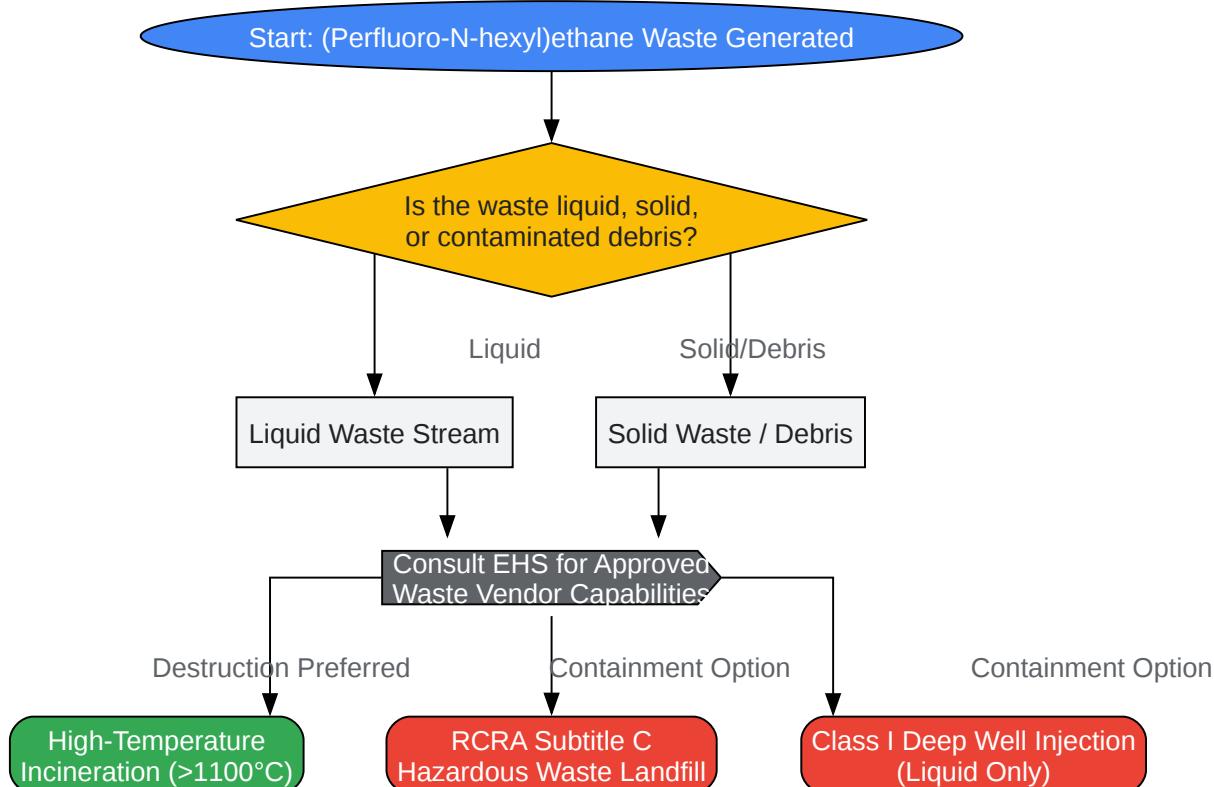
The main technologies discussed are:

- Thermal Destruction (Incineration): High-temperature incineration is a promising method for the permanent elimination of PFAS.<sup>[1]</sup> Temperatures above 1,100°C are recommended to ensure complete breakdown of the C-F bonds.<sup>[14]</sup>
- Permitted Hazardous Waste Landfills: Disposal in a Resource Conservation and Recovery Act (RCRA) Subtitle C hazardous waste landfill is an option.<sup>[15]</sup> These facilities have controls like liners and leachate collection systems to contain the waste.<sup>[15]</sup> However, this method only contains PFAS rather than destroying them.<sup>[1]</sup>
- Underground Injection: Deep-well injection involves sending liquid waste into deep, geologically stable rock formations far below drinking water sources.<sup>[1][4]</sup> This is a containment method, not a destruction method.

## **Q5: Which disposal method is recommended for my laboratory's (Perfluoro-N-hexyl)ethane waste?**

The choice of disposal method depends on the waste's physical state, concentration, and the capabilities of your institution's environmental health and safety (EHS) office and its contracted waste vendors. High-temperature incineration is generally the preferred method as it leads to the destruction of the PFAS molecule.<sup>[1]</sup>

The following decision framework can help guide your choice in consultation with your EHS department.



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Disposal method decision framework for PFAS waste.

## Troubleshooting and Specific Scenarios

### Q6: How should I collect and store (Perfluoro-N-hexyl)ethane waste in the lab before disposal?

All **(Perfluoro-N-hexyl)ethane** waste streams must be accumulated in designated, properly labeled hazardous waste containers.[\[10\]](#)

- Waste Segregation is Key: Do not mix PFAS waste with other waste streams unless specifically instructed by your EHS department. Create a dedicated waste container for

**(Perfluoro-N-hexyl)ethane** and materials contaminated with it.

- Container Choice: Use chemically compatible containers (e.g., high-density polyethylene or glass) with secure, tight-fitting lids. The container must be clean on the exterior.[17]
- Labeling: The container must be clearly labeled with the words "Hazardous Waste," the full chemical name "**(Perfluoro-N-hexyl)ethane**," and an indication of its hazards (e.g., "Irritant").[18]
- Storage: Store the sealed container in a designated satellite accumulation area within the laboratory. This area should provide secondary containment to capture any potential leaks. [19]

## Q7: What is the correct procedure for handling materials contaminated with **(Perfluoro-N-hexyl)ethane** (e.g., gloves, pipette tips, glassware)?

Any item that comes into direct contact with **(Perfluoro-N-hexyl)ethane** must be managed as hazardous waste.

- Solid Waste: Disposable items like nitrile gloves, absorbent pads, and plastic consumables should be placed directly into the designated solid hazardous waste container for PFAS.
- Reusable Glassware: Glassware should be decontaminated. A triple rinse with a suitable solvent (one in which **(Perfluoro-N-hexyl)ethane** is soluble, followed by water) is a common practice. Crucially, the rinsate from all three rinses must be collected and disposed of as liquid hazardous waste.[20] Never pour the rinsate down the drain. After rinsing, the glassware can typically be washed using standard laboratory procedures.

## Q8: I have a very small amount of waste from an experiment. Do the same rules apply?

Yes. There is no "de minimis" or minimal concentration exemption for the improper disposal of PFAS waste.[16] All quantities must be collected and disposed of through your institution's hazardous waste program. The principle of pollution prevention suggests designing

experiments to use the smallest possible amount of the chemical to minimize waste generation from the start.[20]

## Experimental Protocols

### Protocol 1: Laboratory Waste Segregation and Containment

This protocol outlines the self-validating steps for safely accumulating waste containing **(Perfluoro-N-hexyl)ethane**.

- Preparation:
  - 1.1. Before beginning any experiment, identify a designated satellite accumulation area in your lab.
  - 1.2. Obtain separate, clean, and compatible waste containers for liquid and solid waste. A wide-mouth container is preferable for solid debris.
  - 1.3. Pre-label the containers with "Hazardous Waste," "**(Perfluoro-N-hexyl)ethane**," and associated hazard warnings.
- Waste Accumulation:
  - 2.1. Conduct all work with **(Perfluoro-N-hexyl)ethane** inside a certified chemical fume hood.[10]
  - 2.2. For liquid waste, use a designated funnel to transfer the waste into the liquid container to prevent spillage on the container's exterior.[17]
  - 2.3. For solid waste (gloves, wipes, contaminated tips), place items directly into the solid waste container.
  - 2.4. Keep containers closed at all times except when adding waste.[17] This prevents the release of vapors.
- Validation and Storage:

- 3.1. Do not fill containers beyond 90% capacity to allow for expansion.[17]
- 3.2. After completing work, ensure the container lids are tightly sealed.
- 3.3. Wipe the exterior of the container with a clean towel to ensure it is free of contamination.
- 3.4. Place the sealed container in the designated satellite accumulation area with secondary containment.
- 3.5. Log the waste in your laboratory's chemical inventory or waste tracking system.

Workflow for laboratory segregation of PFAS waste.

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